

Comprehensive Safety and Handling Guide for N-Methyl-4-nitrophenethylamine hydrochloride

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Compound of Interest

Compound Name: *N-Methyl-4-nitrophenethylamine hydrochloride*

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This document provides essential safety protocols, operational procedures, and disposal plans for handling **N-Methyl-4-nitrophenethylamine hydrochloride** (CAS No: 166943-39-1). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Classification

N-Methyl-4-nitrophenethylamine hydrochloride is classified with specific hazards that necessitate careful handling. The primary known hazard is its potential to cause an allergic skin reaction.^[1]

Hazard Classification	Category	Pictogram	Signal Word	Hazard Statement
Skin Sensitization	1	GHS07 (Exclamation Mark)	Warning	H317: May cause an allergic skin reaction.[1]
Skin Corrosion/Irritation	2	GHS07 (Exclamation Mark)	Warning	Causes skin irritation.[2]
Serious Eye Damage/Irritation	2A	GHS07 (Exclamation Mark)	Warning	Causes serious eye irritation.[2]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. Requirements are based on established safety standards and the chemical's hazard profile.

Protection Type	Specification	Standards / Notes
Eye & Face Protection	Chemical safety goggles or face shield.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[3]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or protective clothing.	Gloves must be inspected before use. Use proper glove removal technique to avoid skin contact.[4]
Respiratory Protection	Nuisance Exposure: N95 (US) or P1 (EU EN 143) particle respirator.[4][5]	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[4]
Higher-Level Protection: Type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[4]	Required if dust formation is significant or ventilation is inadequate.	

Operational Plan: Handling and Storage

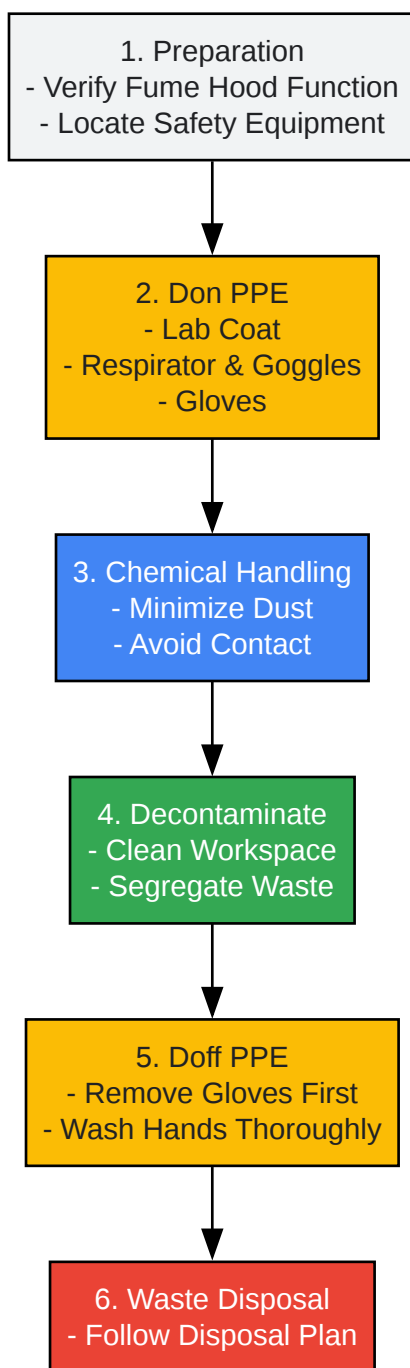
A systematic approach to handling and storage is critical for safety.

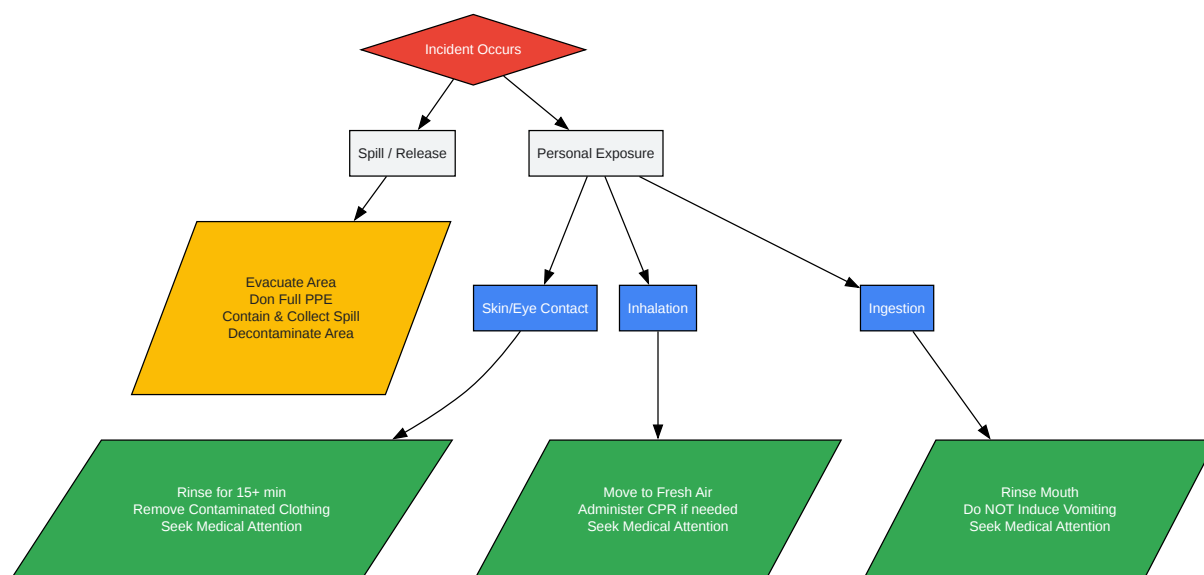
Step-by-Step Handling Procedure

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[3][4]
 - Ensure that an eyewash station and safety shower are in close proximity and are readily accessible.[6]
 - Keep the chemical away from incompatible materials such as acids, acid chlorides, and acid anhydrides.[2][3]

- Donning PPE:
 - Put on a lab coat, followed by respiratory protection.
 - Don chemical safety goggles or a face shield.
 - Wash and dry hands, then don chemical-resistant gloves. Ensure gloves cover the cuffs of the lab coat.
- Chemical Handling:
 - Handle the solid material carefully to avoid creating dust.[\[3\]](#)[\[4\]](#)
 - If transferring or weighing, use techniques that minimize aerosolization, such as gentle scooping.
 - Avoid all direct contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
- Storage:
 - Keep the container tightly closed when not in use.[\[2\]](#)[\[3\]](#)
 - Store in a cool, dry, and dark place.[\[2\]](#) The recommended storage temperature is room temperature, sealed in a dry environment.[\[7\]](#)

Safe Handling Workflow Diagram





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